

# A Comparative Guide to Inter-Laboratory Drospirenone Quantification

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## Compound of Interest

Compound Name: *Drospirenone-d4-1*

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For researchers, scientists, and professionals in drug development, accurate and reproducible quantification of active pharmaceutical ingredients is paramount. This guide provides a comparative overview of various validated analytical methods for the quantification of Drospirenone, a synthetic progestin widely used in oral contraceptives. While direct inter-laboratory comparison studies are not readily available in the public domain, this document synthesizes data from individual validated methods to offer insights into their performance and comparability.

## Quantitative Performance Data

The following table summarizes the performance characteristics of several reported high-performance liquid chromatography (HPLC) methods for the quantification of Drospirenone. These methods have been validated in accordance with International Conference on Harmonisation (ICH) guidelines.

Method Reference	Linearity Range (µg/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (Recovery %)	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)
Lalitha, et al. (2022) [1]	40 - 120	<2	<2	99.93	Not Reported	Not Reported
Saravanan, et al. (2018)[2]	30 - 240	<0.5	Not Reported	Good	0.126	0.420
Silva, et al. (2013)[3]	Not Specified	<2	<2	Not Reported	Not Reported	Not Reported
Anonymous (2021)[4]	6 - 18	Not Reported	Not Reported	98.30 ± 0.15	Not Reported	Not Reported
Raju, et al. (2024)[5]	10% - 150% of test concentration	<2.0	Not Reported	98 - 102	10 mg/L (as per abstract)	10 mg/L (as per abstract)
Vinutha, et al. (2024)	0.75 - 4.5	<2	<2	100.20	Not Reported	Not Reported
Khopade, et al. (2024)	10 - 60	Not Reported	Not Reported	Not Reported	Not Reported	Not Reported
Mehmood, et al. (N/A)	Not Specified	<5	Not Reported	Not Reported	2.23	7.697

Note: "%RSD" refers to the percentage relative standard deviation, a measure of precision. A lower %RSD indicates higher precision. "Recovery %" is a measure of accuracy, with values closer to 100% indicating higher accuracy. Some studies did not report all performance metrics.

## Experimental Protocols

The following sections detail representative experimental methodologies for the quantification of Drospirenone based on the cited literature. The most common analytical technique is Reverse Phase High-Performance Liquid Chromatography (RP-HPLC).

## Representative RP-HPLC Method 1

- Instrumentation: High-Performance Liquid Chromatograph with a UV detector.
- Column: Not specified in the abstract.
- Mobile Phase: Not specified in the abstract.
- Flow Rate: Not specified in the abstract.
- Detection Wavelength: Not specified in the abstract.
- Sample Preparation: A stock solution is prepared by dissolving a known weight of Drospirenone in a suitable diluent. Working standards are prepared by diluting the stock solution. For tablet analysis, a number of tablets are weighed, crushed, and a portion of the powder equivalent to a single dose is dissolved in the diluent, filtered, and then diluted to the final concentration.

## Representative RP-HPLC Method 2

- Instrumentation: High-Performance Liquid Chromatograph.
- Column: Not specified in the abstract.
- Mobile Phase: Not specified in the abstract.
- Flow Rate: Not specified in the abstract.
- Detection Wavelength: Not specified in the abstract.
- Run Time: 8 minutes.
- Sample Preparation: A standard stock solution of Drospirenone (1200 µg/mL) is prepared by dissolving 30 mg in 25 mL of the mobile phase. Working standard solutions are prepared by

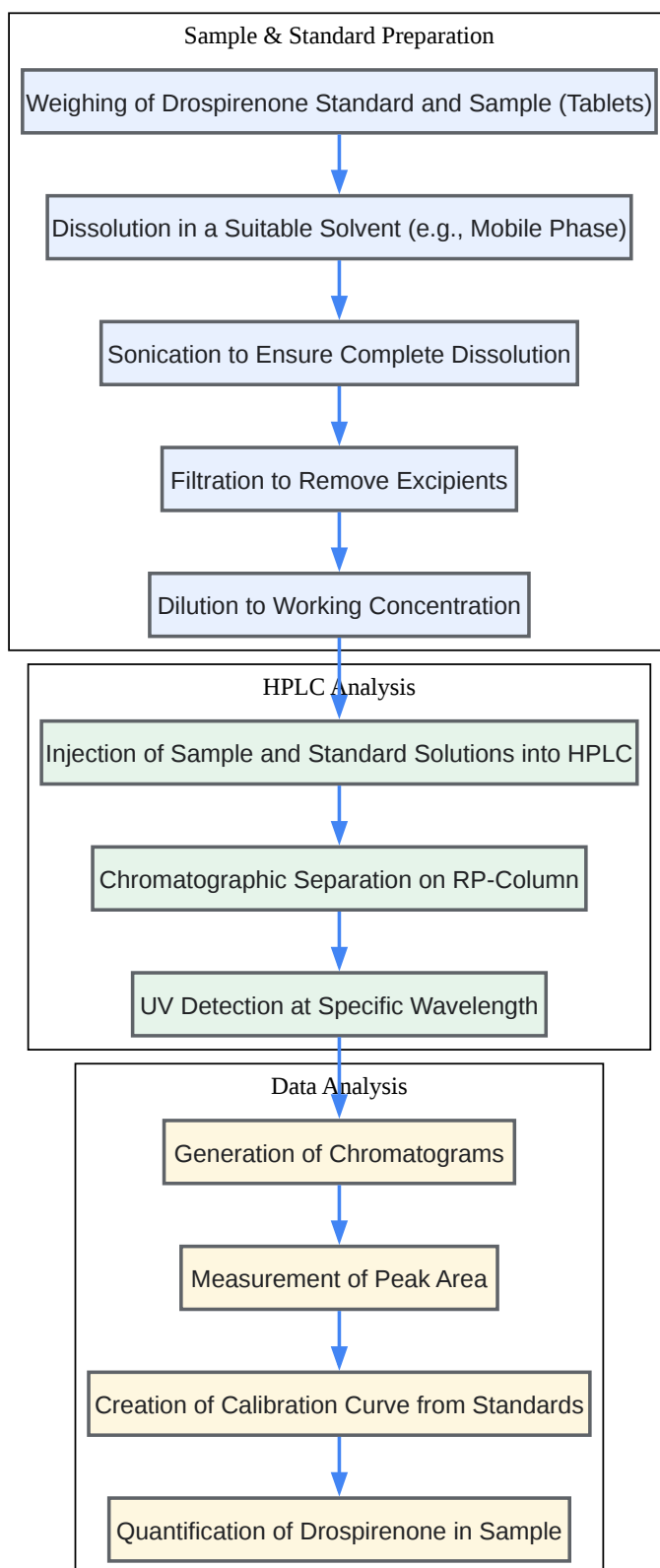
diluting the stock solution.

## Representative RP-HPLC Method 3

- Instrumentation: High-Performance Liquid Chromatograph with UV and fluorescence detectors.
- Column: LiChroCART® 100RP (125 x 4 mm i.d., 5 µm).
- Mobile Phase: Acetonitrile:water 50:50 (v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 200 nm for Drospirenone.
- Elution Time: 5.7 minutes for Drospirenone.

## Visualized Experimental Workflow

The following diagram illustrates a general workflow for the quantification of Drospirenone in pharmaceutical dosage forms using RP-HPLC.



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## References

- 1. [greenpharmacy.info](http://greenpharmacy.info) [[greenpharmacy.info](http://greenpharmacy.info)]
- 2. [omicsonline.org](http://omicsonline.org) [[omicsonline.org](http://omicsonline.org)]
- 3. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 4. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 5. [africanjournalofbiomedicalresearch.com](http://africanjournalofbiomedicalresearch.com) [[africanjournalofbiomedicalresearch.com](http://africanjournalofbiomedicalresearch.com)]
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